

Guanazole: A Comprehensive Guide to Laboratory Safety and Handling

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Compound of Interest

Compound Name: Guanazole

Cat. No.: B075391

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This technical guide provides an in-depth overview of the safety and handling precautions for **Guanazole** (also known as 3,5-Diamino-1,2,4-triazole) in a laboratory setting. **Guanazole** is a versatile compound with applications including as a DNA synthesis inhibitor and a component in flame-retardant materials.^[1]^[2] Adherence to strict safety protocols is paramount to mitigate potential risks associated with its use.

Hazard Identification and Classification

Guanazole is classified as a hazardous substance. It is harmful if swallowed or inhaled and causes skin and serious eye irritation.^[3] As a member of the triazole class of compounds, it should be treated with caution due to the potential for explosive decomposition under certain conditions, although the amine-substituted derivatives like **Guanazole** tend to be less sensitive.^[4] Dust from **Guanazole** can also be explosive when suspended in air at specific concentrations.^[4]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Guanazole** is presented in Table 1. This information is critical for understanding its behavior and for making informed decisions regarding storage and handling.

Property	Value	Reference
Molecular Formula	C ₂ H ₅ N ₅	[1][5]
Molecular Weight	99.09 - 99.12 g/mol	[4][5]
Appearance	Colorless crystals or slightly yellow/beige powder	[4][5][6]
Melting Point	202-208 °C (decomposes)	[5][6]
Boiling Point	473.7 ± 28.0 °C (Predicted)	[5]
Flash Point	271.6 °C	[5]
Water Solubility	Soluble	[4][5]
Density	1.686 ± 0.06 g/cm ³ (Predicted)	[5]
Vapor Pressure	3.85E-09 mmHg at 25°C	[5]
Stability	Air sensitive. Reacts with acids and oxidizing agents.	[5]

Toxicological Data

Guanazole poses several health risks. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. The toxicological properties have not been fully investigated, but available data indicates it can cause irritation to the eyes, skin, and respiratory tract.[7] Ingestion may lead to irritation of the digestive tract.[7]

Endpoint	Result	Species	Reference
Acute Oral Toxicity (LD50)	773.6 mg/kg	Rat (female)	[3]
Skin Corrosion/Irritation	Causes skin irritation	Rabbit	[3]
Serious Eye Damage/Irritation	Causes serious eye irritation	Rabbit	[3]
Carcinogenicity	Not identified as a carcinogen by IARC, NTP, or OSHA	[3][8]	

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and ensure a safe laboratory environment.

Handling

- Ventilation: Use with adequate ventilation.[7] For operations that may generate dust, use only outdoors or in a well-ventilated area.[6]
- Personal Hygiene: Wash hands and any exposed skin thoroughly after handling.[6] Do not eat, drink, or smoke when using this product.[3] Contaminated work clothing should not be allowed out of the workplace.[9]
- Dust Control: Minimize dust generation and accumulation.[7] Avoid breathing dust.[3]
- Avoid Contact: Avoid contact with eyes, skin, and clothing.[7]
- Container Handling: Keep containers tightly closed when not in use.[7]

Storage

- General Storage: Store in a cool, dry, well-ventilated area away from incompatible substances.[7] Keep containers tightly closed.[6] Some sources recommend refrigeration.[6]

[10]

- Incompatible Materials: Store away from oxidizing agents and acids.[5][6]
- Atmosphere: Store under an inert atmosphere in a dark place.[5]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **Guanazole**.

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[6] A face shield may also be necessary.[11]
- Skin Protection: Wear suitable protective clothing and gloves to prevent skin exposure.[5][6]
- Respiratory Protection: For tasks that may generate dust, a NIOSH-approved respirator with a particle filter is recommended.[6] In situations with a high potential for exposure, a self-contained breathing apparatus (SCBA) may be required.[12][13]

Emergency Procedures

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[7] Remove contact lenses if present and easy to do.[6] Seek immediate medical attention.[6]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[7] Wash clothing before reuse.[7] Get medical aid if irritation develops or persists.[7]
- Inhalation: Remove the individual from exposure to fresh air immediately.[7] If not breathing, give artificial respiration. If breathing is difficult, give oxygen.[7] Seek medical attention.[7]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water.[7] Never give anything by mouth to an unconscious person.[7] Call a poison control center or doctor immediately.[6]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, water fog, or foam.[9]
- Unsuitable Extinguishing Media: Do not use a water jet, as it may spread the fire.[9]
- Specific Hazards: During a fire, hazardous gases such as carbon oxides and nitrogen oxides may be formed.[8]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective clothing.[9]

Accidental Release Measures

- Personal Precautions: Keep unnecessary personnel away.[9] Wear appropriate protective equipment and clothing during clean-up.[9] Avoid breathing dust and contact with skin and eyes.[14]
- Environmental Precautions: Prevent the material from entering drains, water courses, or soil.[9]
- Containment and Clean-up: For small spills, dampen the solid material with water and transfer it to a suitable container.[4] Use absorbent paper dampened with water to pick up any remaining material.[4] For larger spills, sweep or vacuum up the material and shovel it into suitable containers for disposal.[6][14] Ensure the area is well-ventilated.[14]

Experimental Protocols

Detailed experimental protocols for assessing the safety of chemicals like **Guanazole** are typically based on standardized guidelines from organizations such as the Organisation for Economic Co-operation and Development (OECD), the Environmental Protection Agency (EPA), or the American Society for Testing and Materials (ASTM). Below are representative methodologies for key toxicological endpoints.

Acute Oral Toxicity (Representative Protocol based on OECD Guideline 423)

- Objective: To determine the acute oral toxicity of **Guanazole**.

- Test Animals: Typically, female rats are used.
- Procedure:
 - A single dose of **Guanazole** is administered by gavage to a group of animals.
 - The starting dose is selected from one of four fixed levels (5, 50, 300, or 2000 mg/kg body weight).
 - The animals are observed for signs of toxicity and mortality for up to 14 days.
 - If no mortality is observed, the next higher dose is used in another group of animals.
 - The test is stopped when mortality is observed or the highest dose level has been tested without mortality.
- Data Analysis: The LD50 (the dose that is lethal to 50% of the test animals) is estimated based on the observed mortality.

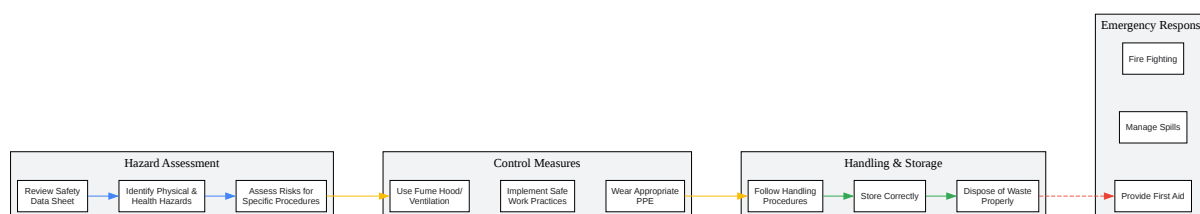
Skin Irritation (Representative Protocol based on OECD Guideline 404)

- Objective: To assess the potential of **Guanazole** to cause skin irritation.
- Test Animals: Albino rabbits are typically used.
- Procedure:
 - A small amount of **Guanazole** (0.5 g) is applied to a small patch of shaved skin on the back of the rabbit.
 - The treated area is covered with a gauze patch.
 - The patch is removed after a 4-hour exposure period.
 - The skin is observed for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.

- **Data Analysis:** The severity of the skin reactions is scored, and the substance is classified as an irritant or non-irritant based on the mean scores.

Logical Workflow for Guanazole Handling

The following diagram illustrates the logical workflow for the safe handling of **Guanazole** in a laboratory setting, from initial assessment to emergency response.



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Caption: Logical workflow for safe **Guanazole** handling.

This guide is intended to provide comprehensive safety information for the laboratory use of **Guanazole**. It is not a substitute for a thorough review of the Safety Data Sheet (SDS) and proper laboratory safety training. Always consult the most up-to-date SDS for the specific product you are using and adhere to all institutional and regulatory safety guidelines.

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